

Handling and storage procedures for Praseodymium(III) isopropoxide

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Compound of Interest

Compound Name: Praseodymium(III) isopropoxide

Cat. No.: B095675

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Application Notes and Protocols: Praseodymium(III) Isopropoxide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **Praseodymium(III) isopropoxide**, a moisture-sensitive organometallic compound. The protocols outlined below are essential for maintaining the integrity of the material and ensuring laboratory safety.

Compound Information

Praseodymium(III) isopropoxide, with the chemical formula $\text{Pr}(\text{OCH}(\text{CH}_3)_2)_3$, is a rare earth alkoxide that typically appears as a yellow-green solid powder.^{[1][2]} It is recognized for its utility as a precursor in the synthesis of various praseodymium-containing materials, including ceramics and catalysts.^[1] Its bulky isopropoxide ligands contribute to its reactivity and stability.^[1]

Physical and Chemical Properties

Quantitative data for **Praseodymium(III) isopropoxide** is not extensively reported in the literature. The following table summarizes the available information.

Property	Value	Source
Molecular Formula	C ₉ H ₂₁ O ₃ Pr	[1]
Molecular Weight	318.17 g/mol	N/A
Appearance	Yellow to green solid powder	[1][2]
Melting Point	Sublimes at 175°C under 0.04 mm Hg vacuum	[3][4]
Boiling Point	175°C at 0.04 mm Hg	[4]
Solubility	Soluble in organic solvents	[1]
Moisture Sensitivity	Highly sensitive; hydrolyzes to form praseodymium hydroxide and isopropanol	[1]

Safety and Handling Precautions

Praseodymium(III) isopropoxide is an air- and moisture-sensitive compound that requires careful handling to prevent decomposition and ensure user safety. Inhalation or ingestion should be avoided.[1]

Personal Protective Equipment (PPE)

When handling **Praseodymium(III) isopropoxide**, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Impermeable gloves (e.g., nitrile or neoprene).
- Body Protection: A flame-retardant lab coat.
- Respiratory Protection: In case of dust formation or handling outside of a controlled atmosphere, a NIOSH-approved respirator is necessary.

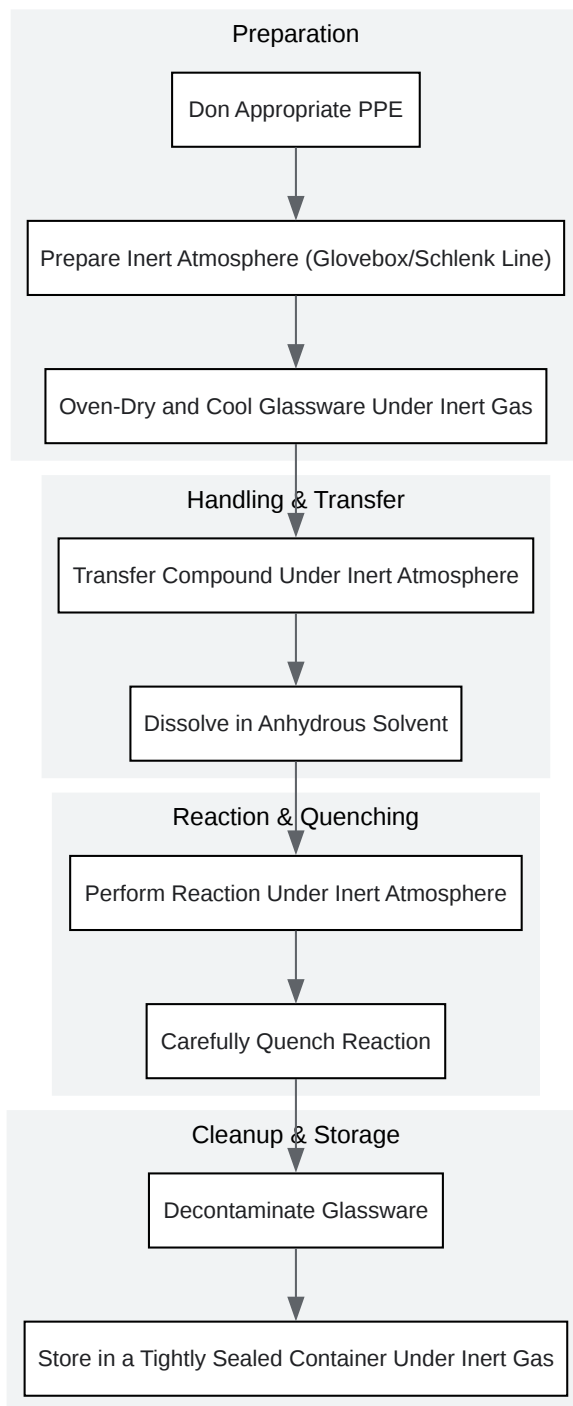
Engineering Controls

Due to its sensitivity to air and moisture, **Praseodymium(III) isopropoxide** must be handled under an inert atmosphere.

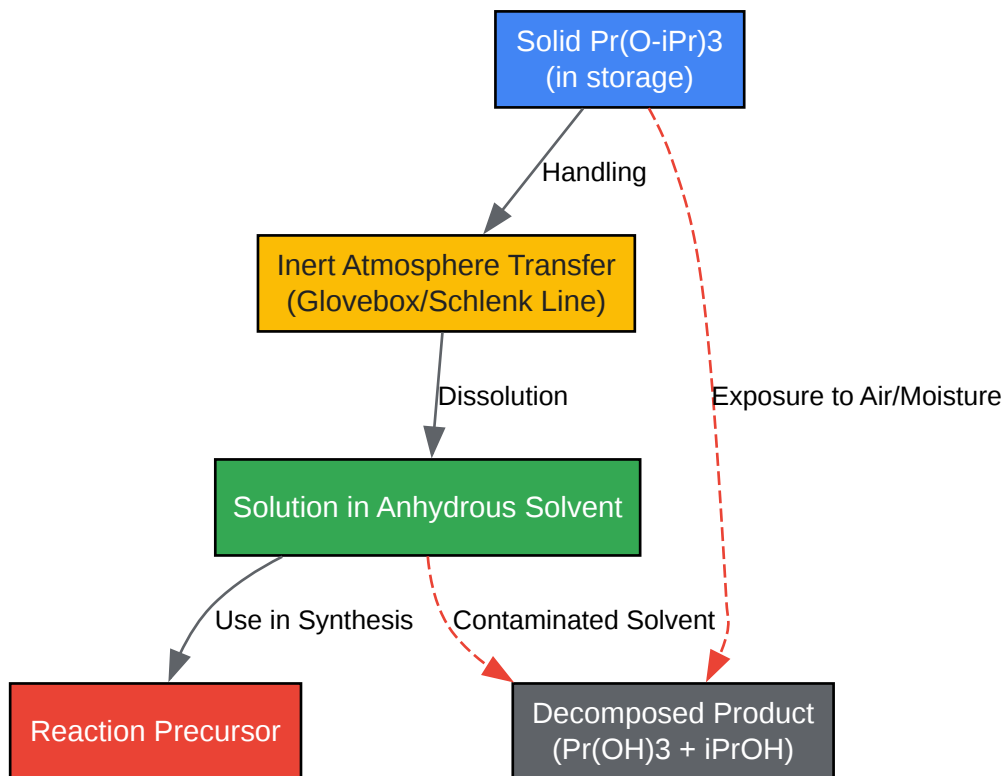
- **Glovebox:** A glovebox with an argon or nitrogen atmosphere is the preferred environment for manipulating this compound.
- **Schlenk Line:** If a glovebox is unavailable, standard Schlenk line techniques with a dry, inert gas (argon or nitrogen) are required for all transfers and reactions.

The logical workflow for handling this air-sensitive reagent is depicted in the diagram below.

Workflow for Handling Praseodymium(III) Isopropoxide



State Diagram for Praseodymium(III) Isopropoxide Handling



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References

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